

# Personal protective equipment for handling 2-(Hexyloxy)ethanol

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## Compound of Interest

Compound Name: 2-(Hexyloxy)ethanol

Cat. No.: B090154

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## Essential Safety and Handling Guide for 2-(Hexyloxy)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-(Hexyloxy)ethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Overview: **2-(Hexyloxy)ethanol**, also known as Hexyl Cellosolve, is a colorless liquid used as a high-boiling solvent and chemical intermediate.<sup>[1][2]</sup> It is classified as hazardous and requires careful handling to mitigate risks.<sup>[3][4]</sup>

## Hazard Identification and Classification

**2-(Hexyloxy)ethanol** poses several health risks. It is harmful if swallowed and can be toxic upon contact with the skin.<sup>[4][5]</sup> The substance is corrosive and can cause severe skin burns and serious eye damage.<sup>[2][4]</sup> It may also cause damage to the respiratory system.<sup>[4]</sup>

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 4)	GHS07: Exclamation mark	Danger	H302: Harmful if swallowed[4]
Acute Toxicity, Dermal (Category 3)	GHS06: Skull and crossbones	H311: Toxic in contact with skin[4]	
Skin Corrosion (Category 1B)	GHS05: Corrosive	H314: Causes severe skin burns and eye damage[4]	
Serious Eye Damage (Category 1)	H318: Causes serious eye damage		
Specific Target Organ Toxicity — Single Exposure (Category 2, Respiratory system)	GHS08: Health hazard	H371: May cause damage to organs (Respiratory system) [4]	

## Physical and Chemical Properties

Property	Value
CAS Number	112-25-4[3]
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>2</sub> [4]
Molecular Weight	146.23 g/mol [2]
Appearance	Colorless liquid[3]
Boiling Point	208 °C / 406.4 °F[3]
Melting Point	-42 °C / -43.6 °F[3]
Flash Point	94 °C / 201.2 °F[3]
Specific Gravity	0.888 g/cm <sup>3</sup> [3]
Vapor Pressure	23 hPa @ 20 °C[3]
Oral LD50 (Rat)	738 mg/kg[5][6]
Dermal LD50	721 mg/kg[6]

## Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory when handling **2-(Hexyloxy)ethanol**.

### Engineering Controls and Work Area Preparation

- Ventilation: Always handle **2-(Hexyloxy)ethanol** in a properly functioning chemical fume hood.[3] Local exhaust ventilation should be used to minimize the generation of vapors or mists.[7]
- Safety Equipment: Ensure a safety shower and an eyewash station are readily accessible and their locations are clearly marked.[4][7]

### Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required to prevent skin and eye contact, and inhalation.

PPE Category	Specification
Hand Protection	Impervious gloves (e.g., nitrile rubber, neoprene) are mandatory. Inspect gloves for integrity before each use.[4]
Eye and Face Protection	Wear safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. A face shield is required when there is a splash hazard.[3][4]
Skin and Body Protection	Wear impervious protective clothing, such as a lab coat, and protective boots if necessary, to prevent skin contact.[4]
Respiratory Protection	If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

## Chemical Handling Procedure

- Don PPE: Before handling, put on all required personal protective equipment.
- Container Inspection: Visually inspect the chemical container for any damage or leaks.
- Dispensing: Carefully dispense the required amount of **2-(Hexyloxy)ethanol** inside the chemical fume hood. Avoid splashing.
- Container Sealing: Tightly close the container immediately after use.[8]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[3][8] Do not eat, drink, or smoke in the work area.[5]

## Storage

- Store **2-(Hexyloxy)ethanol** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[4]

- Keep containers tightly closed and store in a locked-up area accessible only to authorized personnel.[4][5]

## Emergency and First Aid Procedures

Immediate response is crucial in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Immediate medical attention is required.[3][4]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[3][4]
Eye Contact	Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes. Immediate medical attention is required.[3][4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][4]

## Disposal Plan

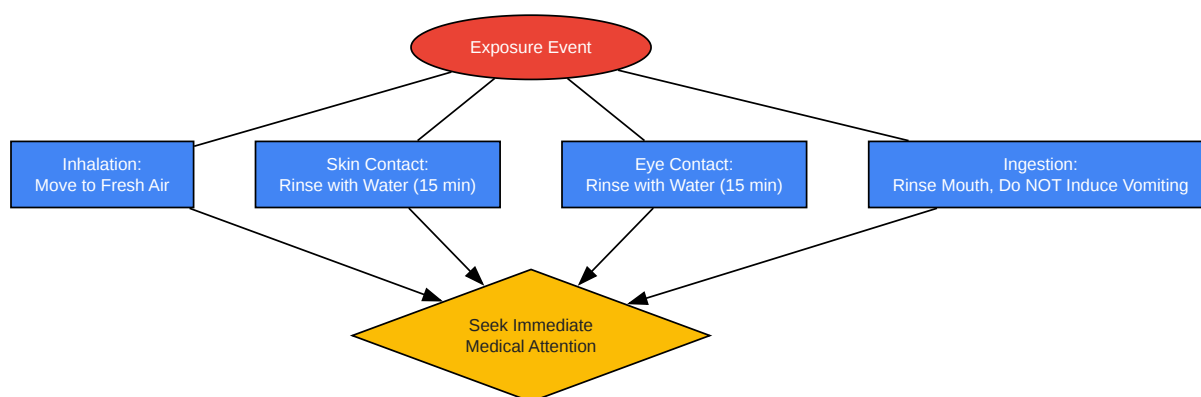
All waste containing **2-(Hexyloxy)ethanol** must be treated as hazardous waste.

- Waste Collection: Collect all **2-(Hexyloxy)ethanol** waste, including contaminated materials like gloves and absorbent pads, in a designated, properly labeled, and sealed hazardous waste container.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**2-(Hexyloxy)ethanol**".

- **Storage of Waste:** Store the hazardous waste container in a designated, secure area, away from general laboratory traffic.
- **Disposal:** Dispose of the contents and the container through an approved waste disposal plant.[3] Adhere to all federal, state, and local environmental regulations.[4] It may be possible to incinerate the waste in a chemical incinerator equipped with an afterburner and scrubber.[4]

## Workflow Diagrams

Caption: Workflow for the safe handling of **2-(Hexyloxy)ethanol**.



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